

CAS number for (R)-2-chlorosuccinic acid

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Compound of Interest

Compound Name: Chlorosuccinic acid

Cat. No.: B092236

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Chemical Identification and Properties

(R)-2-**Chlorosuccinic acid**, also known as (R)-2-chlorobutanedioic acid, is a halogenated derivative of succinic acid.[1] Its chiral nature makes it a crucial intermediate for the synthesis of enantiomerically pure compounds.[2]

Table 1: Chemical Identifiers for (R)-2-**Chlorosuccinic Acid**

Identifier	Value
CAS Number	3972-40-5[3][4][5]
Molecular Formula	C4H5ClO4[3][4][5]
Molecular Weight	152.53 g/mol [3][4][5]
IUPAC Name	(2R)-2-chlorobutanedioic acid[4]
Synonyms	D-Chlorosuccinic acid, (R)-Chlorosuccinic acid, D-2-Chlorosuccinic acid, (R)-(+)-2-CHLOROSUCCINIC ACID[3]
InChI Key	QEGKXSHUKXMDRW-UWTATZPHSA-N[4][5]
Canonical SMILES	C(--INVALID-LINK--Cl)C(=O)O[4][5]

Table 2: Physicochemical Properties of (R)-2-**Chlorosuccinic Acid**

Property	Value
Melting Point	150-153 °C[3]
Storage Temperature	2-8°C[3]
Hydrogen Bond Donor Count	2[4]
Hydrogen Bond Acceptor Count	4[4]
Rotatable Bond Count	3[4]
Topological Polar Surface Area	74.6 Å²[4]
Complexity	133[4]

Synthesis of (R)-2-Chlorosuccinic Acid

A common method for the preparation of (R)-2-chloroalkanoic acids with high enantiomeric purity is the diazotization of the corresponding (R)-2-amino acids. The synthesis of (R)-2-**chlorosuccinic acid** can be achieved from D-aspartic acid.[3] The reaction proceeds with an overall retention of configuration due to a double inversion mechanism that involves an unstable α -lactone intermediate.

Experimental Protocol: Synthesis of (R)-2-Chlorosuccinic Acid from D-Aspartic Acid

This protocol is based on the general method for the diazotization of α -amino acids.[6]

Materials and Reagents:

- D-Aspartic acid
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Sodium Carbonate (Na₂CO₃)
- Deionized Water

- Diethyl ether or other suitable extraction solvent
- Anhydrous Magnesium Sulfate (MgSO_4)

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve D-aspartic acid in 5 N hydrochloric acid.^[6] Cool the solution to 0-5 °C using an ice bath.
- **Diazotization:** Prepare a solution of sodium nitrite in deionized water. Add this solution dropwise to the stirred D-aspartic acid solution over several hours, ensuring the temperature is maintained between 0-5 °C. The slow addition is crucial to control the reaction rate and minimize side reactions.
- **Reaction Monitoring and Work-up:** After the addition is complete, allow the reaction mixture to stir at low temperature for an additional period. The progress of the reaction can be monitored by the cessation of nitrogen gas evolution.
- **Extraction:** Once the reaction is complete, extract the aqueous mixture with a suitable organic solvent like diethyl ether. Repeat the extraction multiple times to ensure complete recovery of the product.

- **Drying and Evaporation:** Combine the organic extracts and dry them over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude (R)-2-**chlorosuccinic acid**.
- **Purification:** The crude product can be further purified by recrystallization from water to remove any remaining impurities and achieve high enantiomeric purity.^[6]

Safety Precautions:

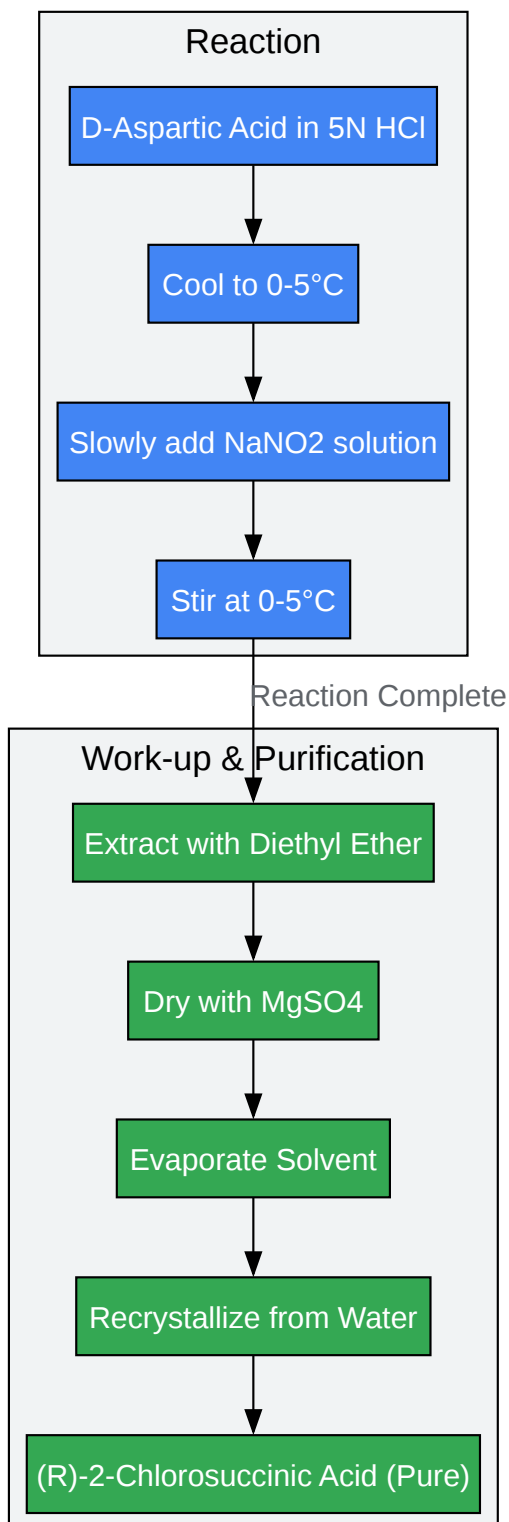
- The reaction should be performed in a well-ventilated fume hood.
- Handle concentrated hydrochloric acid and sodium nitrite with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- The diazotization reaction can be exothermic and produce nitrogen oxides; therefore, slow and controlled addition of sodium nitrite is essential.

Visualized Workflows and Relationships

Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of (R)-2-**chlorosuccinic acid**.

Synthesis of (R)-2-Chlorosuccinic Acid

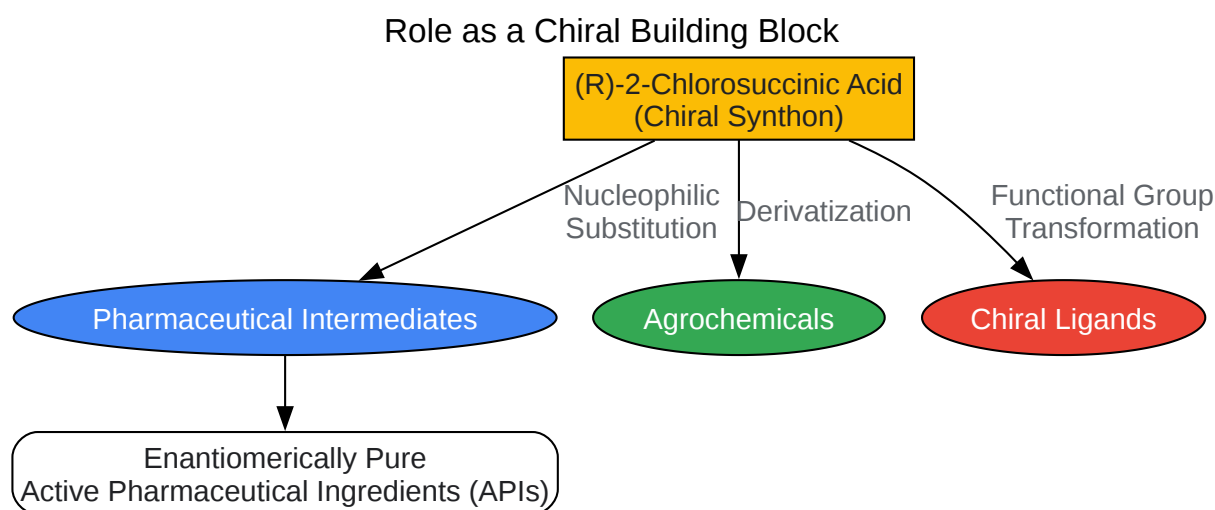


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Caption: Experimental workflow for the synthesis of (R)-2-chlorosuccinic acid.

Logical Relationship as a Chiral Building Block

(R)-2-chlorosuccinic acid serves as a versatile chiral synthon for the synthesis of more complex, enantiomerically pure molecules.



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Caption: Logical relationship of (R)-2-chlorosuccinic acid as a chiral synthon.

Applications

(R)-2-chlorosuccinic acid is a valuable intermediate in various chemical processes.^[7] Its primary application lies in its use as a starting material for the synthesis of other compounds, particularly in the pharmaceutical and agrochemical industries.^{[2][7]} The presence of a chiral center and multiple functional groups allows for the creation of diverse and complex molecular architectures. It is also utilized as a chiral resolving agent in research to separate and analyze chiral compounds.^[2]

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